

Essential Safety and Logistical Information for Handling Dichloromethyloctylsilane

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Compound of Interest

Compound Name: Silane, dichloromethyloctyl-

Cat. No.: B082117

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **Silane, dichloromethyloctyl-** (CAS No. 14799-93-0). Adherence to these procedures is essential for the safety of all laboratory personnel.

I. Personal Protective Equipment (PPE)

When handling dichloromethyloctylsilane, it is imperative to use appropriate personal protective equipment to prevent exposure. This compound is corrosive and reacts violently with water, causing severe skin burns and eye damage.[1]

A. Respiratory Protection A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

For situations where vapors or aerosols are generated, a respirator is necessary.[3] The recommended filter type is an organic gases and vapors filter, Type A, Brown, conforming to EN14387.[2] In case of a fire, a self-contained breathing apparatus (SCBA) is required.[4][5]

B. Hand Protection Chemical-resistant gloves, such as nitrile or neoprene, are essential to prevent skin contact.[6][7] Viton® gloves with a thickness of 0.7 mm are also recommended, offering a breakthrough time of 480 minutes.[3] Always inspect gloves before use and use proper glove removal technique to avoid skin contamination.[5]

C. Eye and Face Protection Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or

European Standard EN166.[2][4] A face shield may also be necessary for additional protection.
[4]

D. Body Protection Wear appropriate protective clothing to prevent skin exposure.[2] Flame retardant antistatic protective clothing is recommended.[3] Contaminated clothing should be removed immediately and washed before reuse.[3][4]

II. Operational Plan: Handling Procedures

A. General Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][3][4]
- Do not breathe mists or vapors.[2][4][8]
- Avoid contact with skin, eyes, and clothing.[2][4]
- Handle under an inert atmosphere and protect from moisture, as the substance reacts violently with water.[2][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4][9]
- Use only non-sparking tools and explosion-proof equipment.[4][8][10]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][8][10]
- Do not eat, drink, or smoke in the handling area.[3][8]

B. Storage

- Store in a cool, dry, and well-ventilated place in a tightly closed container.[2][3][8]
- Keep away from water or moist air.[2][4]
- Store under an inert atmosphere, such as nitrogen.[2][4]
- Recommended storage is in a refrigerator or flammables area.[2][4][10]
- Store locked up.[3][4][8]

- Incompatible materials to avoid include strong oxidizing agents, strong acids, strong bases, water, alcohols, amines, peroxides, and metals.[\[2\]](#)[\[4\]](#)

III. Emergency Procedures

A. In Case of a Spill or Leak

- Evacuate personnel from the area.[\[3\]](#)[\[11\]](#)
- Remove all sources of ignition.[\[4\]](#)[\[8\]](#)[\[11\]](#)
- Ensure adequate ventilation.[\[3\]](#)
- Do not use water to clean up.[\[11\]](#)
- Absorb the spill with inert material such as dry sand, earth, or vermiculite and place it in a sealed container for disposal.[\[11\]](#)
- Use spark-proof tools and explosion-proof equipment during cleanup.[\[4\]](#)[\[8\]](#)

B. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Call a physician immediately.[\[3\]](#)[\[4\]](#)[\[12\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)

IV. Disposal Plan

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#)[\[4\]](#)[\[8\]](#) Waste is classified as hazardous.[\[13\]](#) Do not let the

product enter drains.[3]

Quantitative Data Summary

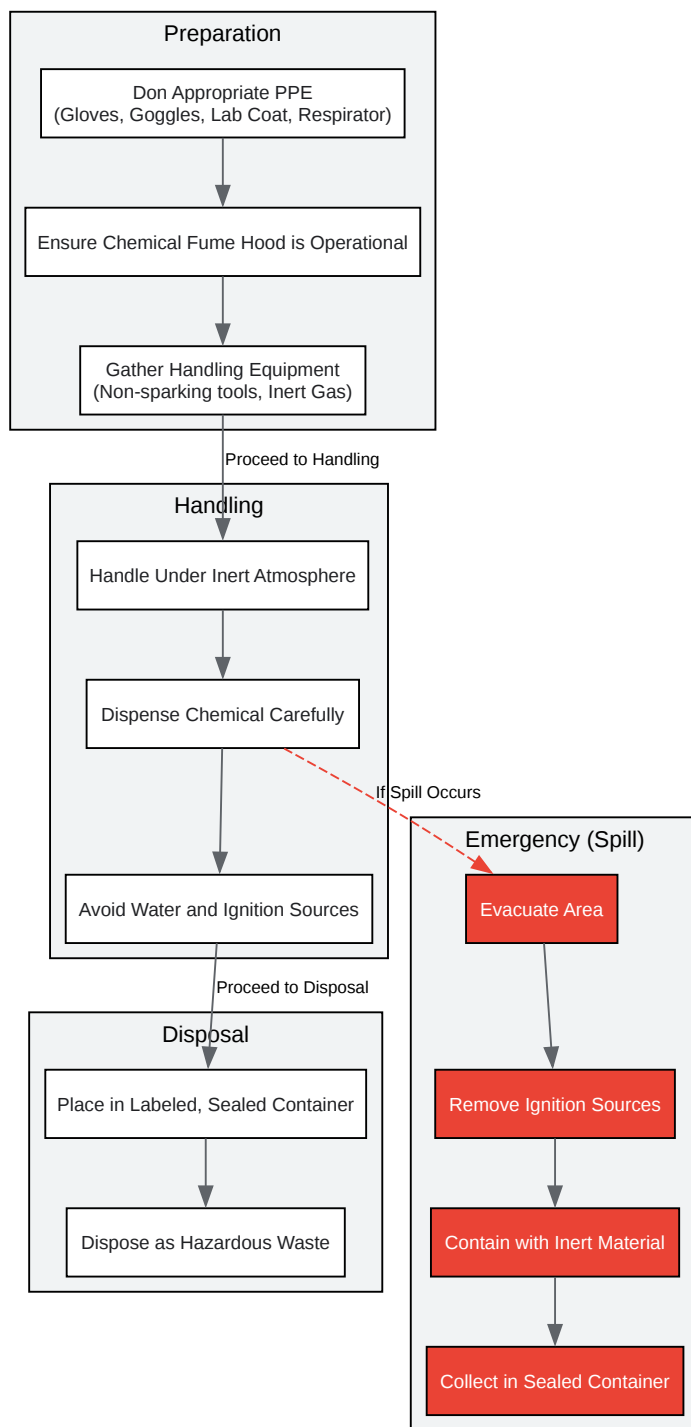
Property	Value	Source
Molecular Formula	C ₉ H ₂₀ Cl ₂ Si	[1]
Molecular Weight	227.24 g/mol	[1]
Boiling Point	70 °C (158 °F)	[3]
Density	1.07 g/cm ³ at 25 °C (77 °F)	[3]
Flash Point	-32 °C (-25.6 °F)	[10]
Explosion Limits (Lower)	2.4 vol%	[10]

Experimental Protocols

The provided information is derived from safety data sheets and does not contain experimental protocols for specific experiments. The focus is on safety and handling procedures.

Visualizations

Safe Handling Workflow for Dichloromethyloctylsilane



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Caption: Workflow for the safe handling of Dichloromethyloctylsilane.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dichloromethyloctylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082117#personal-protective-equipment-for-handling-silane-dichloromethyloctyl]

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